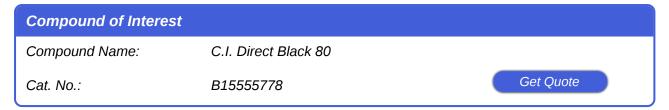


A Technical Guide to the Spectroscopic Properties of C.I. Direct Black 80

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **C.I. Direct Black 80** (C.I. 31600), a trisazo dye. The information presented herein is intended to support research and development activities where the characterization and quantification of this dye are required.

Chemical and Physical Properties

C.I. Direct Black 80 is a complex anionic dye with a high molecular weight.[1] Its chemical structure, characterized by multiple azo groups (-N=N-), is responsible for its color and spectroscopic behavior.[2] The dye is notable for its solubility in water and its application in dyeing cellulosic fibers like cotton, paper, and leather.[3][4]

A summary of its key properties is provided in Table 1 for easy reference.



Property	Value	References	
C.I. Name	Direct Black 80	[3][5]	
C.I. Number	31600	[3][6]	
CAS Number	8003-69-8	[2][3]	
Molecular Formula	C36H23N8Na3O11S3	[3][4][6]	
Molecular Weight	908.78 g/mol	[3][4]	
Appearance	Blue-black to black powder	[2][6]	
Solubility in Water	1 to 10 mg/mL at 18°C (64°F) [6][7]		
Solubility in Organic Solvents	Insoluble	[3][8]	

Spectroscopic Properties

The primary spectroscopic technique for characterizing **C.I. Direct Black 80** is UV-Visible (UV-Vis) spectroscopy. This method is used to determine the dye's concentration in solution by measuring its absorbance of light at a specific wavelength.[9]

The key spectroscopic parameter for **C.I. Direct Black 80** is its wavelength of maximum absorbance (λ_{max}).

Spectroscopic Parameter	Value	Solvent	References
λ _{max} (Wavelength of Maximum Absorbance)	~599.8 nm	Aqueous Solution	[9]

While sometimes classified as a fluorescent dye, detailed fluorescence spectroscopic data such as excitation/emission maxima and quantum yields are not widely reported in the available literature.[10][11]

Experimental Protocols

Foundational & Exploratory





The following sections detail the methodologies for the spectroscopic analysis of **C.I. Direct Black 80**.

This protocol outlines the steps to determine the concentration of the dye in a solution based on the Beer-Lambert Law, which states that absorbance is directly proportional to concentration.[9]

Materials and Instrumentation:

- C.I. Direct Black 80 powder[9]
- Deionized water or other suitable spectroscopic grade solvent[9]
- Volumetric flasks and pipettes for accurate dilutions[12]
- Quartz cuvettes (1 cm path length)[9]
- UV-Vis Spectrophotometer capable of scanning from 200-800 nm[9]

Procedure:

- Preparation of Stock Solution: Accurately weigh a known mass of C.I. Direct Black 80
 powder and dissolve it in a known volume of deionized water in a volumetric flask to create a
 stock solution of a specific concentration.
- Preparation of Standard Solutions: Perform a series of serial dilutions from the stock solution to prepare a set of standard solutions with decreasing, known concentrations.[12]
- Spectrophotometer Setup: Turn on the spectrophotometer and allow it to warm up for at least 15-20 minutes.[9]
- Blank Measurement: Fill a clean cuvette with the solvent (deionized water) and place it in the spectrophotometer. Set the absorbance to zero at all wavelengths. This "blank" measurement subtracts the absorbance of the solvent and the cuvette itself.[13][14]
- Determination of λ_{max} : Scan one of the standard dye solutions across the wavelength range of 200-800 nm to determine the wavelength of maximum absorbance (λ_{max}), which should be approximately 599.8 nm.[9]







- Measurement of Standards: Set the spectrophotometer to the determined λ_{max} . Measure and record the absorbance of each standard solution, rinsing the cuvette with the next standard before filling.[9]
- Creation of Calibration Curve: Plot the measured absorbance values (y-axis) against the known concentrations of the standard solutions (x-axis). Perform a linear regression to generate a calibration curve.[9][15]
- Measurement of Unknown Sample: Measure the absorbance of the unknown sample at the same λ_{max} .
- Concentration Determination: Use the equation of the line from the calibration curve to calculate the concentration of the unknown sample based on its absorbance. If the absorbance is too high, dilute the sample and re-measure, accounting for the dilution factor in the final calculation.[9]



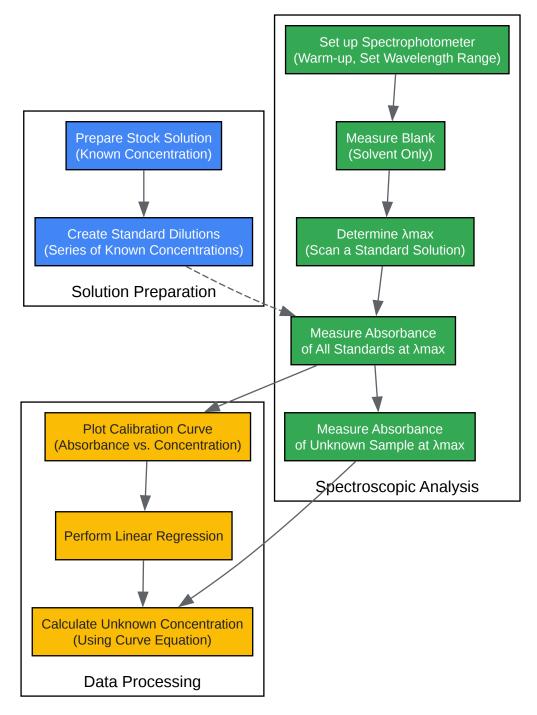


Diagram 1: Workflow for Dye Quantification via UV-Vis Spectroscopy

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Diagram 1: Workflow for Dye Quantification via UV-Vis Spectroscopy.

In dyeing processes, it is crucial to measure the percentage of dye that has been transferred from the dyebath to the substrate. This is known as dyebath exhaustion and can be calculated



using UV-Vis spectroscopy.[4]

Procedure:

- Prepare Initial Dyebath: Prepare a dyebath with a known initial concentration of C.I. Direct
 Black 80.
- Collect Initial Sample: Before introducing the substrate (e.g., fabric, paper), take a sample of the initial dyebath.
- Perform Dyeing Process: Carry out the dyeing procedure according to the specific protocol for the substrate being used.
- Collect Final Sample: After the dyeing process is complete, take a sample of the final (exhaust) dyebath.
- Measure Absorbance:
 - Dilute the initial and final dyebath samples with a known factor to bring their absorbance within the linear range of the calibration curve.
 - Using a UV-Vis spectrophotometer, measure the absorbance of the diluted initial sample (A₀) and the diluted final sample (A₁) at the dye's λ_{max} .[4]
- Calculate Exhaustion: Calculate the percentage of exhaustion (%E) using the following formula:

$$\%E = [(A_0 - A_1) / A_0] \times 100[4]$$



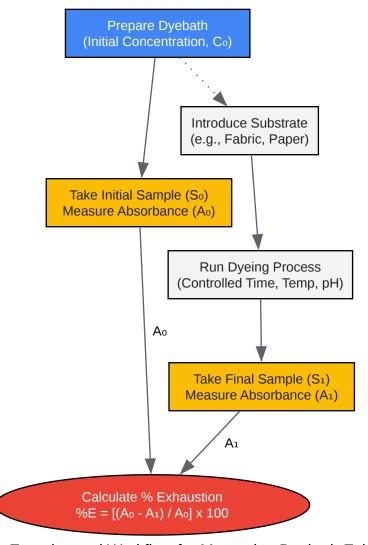


Diagram 2: Experimental Workflow for Measuring Dyebath Exhaustion

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Diagram 2: Workflow for Measuring Dyebath Exhaustion.

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